

A Technical Guide to the Synthesis and Properties of gem-Diethylcyclopropane

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Compound of Interest

Compound Name: *1,1-Diethylcyclopropane*

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive overview of the synthesis, characterization, and chemical properties of gem-diethylcyclopropane, also known as **1,1-diethylcyclopropane**. This guide is intended for professionals in the fields of chemical research and drug development who are interested in the unique structural and chemical attributes of cyclopropane-containing molecules. The gem-diethyl motif offers a valuable building block for introducing lipophilicity and three-dimensionality into molecular design.

Physicochemical Properties

gem-Diethylcyclopropane is a cycloalkane with the molecular formula C₇H₁₄.^[1]^[2]^[3] Its physical and chemical properties are summarized in the table below. This data is essential for its handling, purification, and use in synthetic applications.

Property	Value	Source
Molecular Formula	C7H14	[1] [3]
Molecular Weight	98.19 g/mol	[2] [3]
IUPAC Name	1,1-diethylcyclopropane	[3]
CAS Registry Number	1003-19-6	[1] [3]
Boiling Point	87.9 °C at 760 mmHg	[4]
Melting Point	-105.9 °C	[4]
Density	0.774 g/cm³	[4]
Vapor Pressure	70.4 mmHg at 25 °C	[4]
Refractive Index	1.3915 (estimate)	[4]
XLogP3	3.4	[4]
Exact Mass	98.109550447 Da	[3] [4]

Synthetic Protocols

The synthesis of gem-diethylcyclopropane can be achieved through several routes. The following sections detail the experimental protocols for key synthetic methodologies.

Intramolecular Wurtz Reaction

One common method for the preparation of cyclopropanes is the intramolecular cyclization of a 1,3-dihalide using a reducing agent, such as zinc.

Experimental Protocol:

- Starting Material: 1,3-dibromo-2,2-diethylpropane.
- Reagents: Zinc dust, ethanol.
- Procedure:

- A reaction flask is charged with zinc dust and ethanol under an inert atmosphere.
- 1,3-dibromo-2,2-diethylpropane is added dropwise to the stirred suspension.
- The reaction mixture is heated to reflux and monitored for the consumption of the starting material.
- Upon completion, the reaction is cooled to room temperature and filtered to remove excess zinc.
- The filtrate is diluted with water and extracted with a suitable organic solvent (e.g., diethyl ether).
- The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., MgSO₄), and concentrated under reduced pressure.
- The crude product is purified by distillation to yield **1,1-diethylcyclopropane**.

Reduction of a gem-Dihalocyclopropane

Another synthetic approach involves the reduction of a 1,1-dihalo-2,2-diethylcyclopropane.

Experimental Protocol:

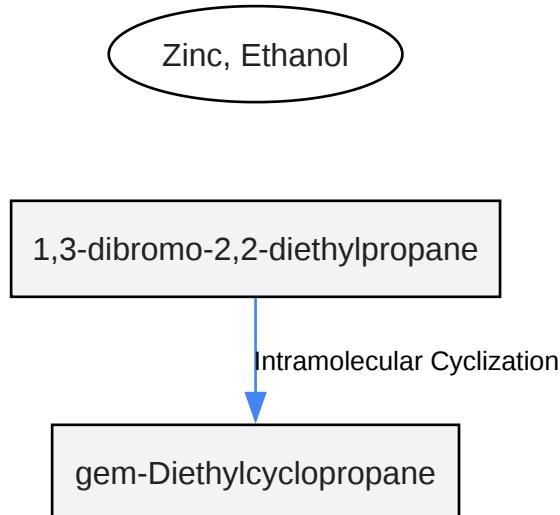
- Starting Material: 1,1-dibromo-2,2-diethylcyclopropane.
- Reagents: Sodium, methanol.
- Procedure:
 - 1,1-dibromo-2,2-diethylcyclopropane is dissolved in methanol in a reaction vessel.
 - Sodium metal is added portion-wise to the solution, controlling the exothermic reaction.
 - The reaction is stirred until all the sodium has reacted and the starting material is consumed.
 - The reaction mixture is carefully quenched with water.

- The product is extracted into an organic solvent.
- The organic extract is washed, dried, and concentrated.
- Purification by distillation affords pure **1,1-diethylcyclopropane**.^[4]

Synthetic Pathways and Workflows

The logical flow of the synthetic methods described above can be visualized using the following diagrams.

Synthesis of gem-Diethylcyclopropane via Wurtz Reaction



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Caption: Intramolecular Wurtz reaction pathway for the synthesis of gem-diethylcyclopropane.

Synthesis via Reduction of a gem-Dihalocyclopropane

Sodium, Methanol

1,1-Dibromo-2,2-diethylcyclopropane

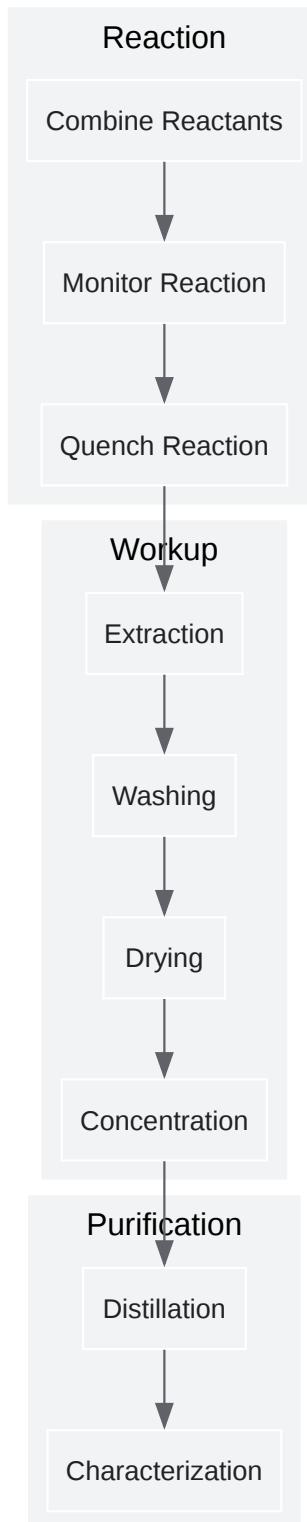
Reduction

gem-Diethylcyclopropane

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Caption: Reductive pathway for the synthesis of gem-diethylcyclopropane.

General Experimental Workflow

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Caption: A generalized workflow for the synthesis and purification of gem-diethylcyclopropane.

Conclusion

The discovery and development of synthetic routes to gem-diethylcyclopropane have provided chemists with a valuable molecular scaffold. The methodologies outlined in this guide represent robust and accessible means of preparing this compound. The unique conformational constraints and lipophilic nature of the gem-diethylcyclopropyl group make it an attractive component in the design of novel therapeutics and other functional molecules. Further research into the applications of this and related structures is warranted.

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